

Comparison of barium thiocyanate with strontium and calcium thiocyanates.

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An Objective Comparison of Barium, Strontium, and Calcium Thiocyanates for Research and Development

This guide provides a detailed comparison of **barium thiocyanate**, strontium thiocyanate, and calcium thiocyanate, focusing on their physicochemical properties, synthesis, and biological relevance. The information is intended for researchers, scientists, and drug development professionals to facilitate informed decisions in their work.

Physicochemical Properties

A summary of the key physicochemical properties of barium, strontium, and calcium thiocyanates is presented in the table below. These properties are crucial for determining their suitability in various experimental and industrial applications. All three compounds are hygroscopic crystalline solids that are highly soluble in water and polar organic solvents.[1][2] [3][4] Structurally, the anhydrous forms of all three compounds are coordination polymers where the divalent metal cation is coordinated to eight thiocyanate anions.[1]



Property	Barium Thiocyanate	Strontium Thiocyanate	Calcium Thiocyanate
Chemical Formula	Ba(SCN) ₂	Sr(SCN)2	Ca(SCN)2
Molecular Weight	253.49 g/mol [1]	203.78 g/mol [2]	156.24 g/mol [5]
Appearance	White crystalline solid[1]	White solid[2]	White crystalline solid[3][4]
Melting Point	Decomposes upon heating	331–379 °C (decomposes at 650 °C)[2]	42.5-46.5 °C (tetrahydrate)[6]
Solubility in water	62.63 g/100 mL (25°C)[1]	Soluble[2]	Very soluble[3][4]
Other Solubilities	Soluble in acetone, methanol, and ethanol[1]	Soluble in ethanol, methanol, and acetone[2]	Soluble in methanol, ethanol, and acetone[5]
Toxicity (Oral)	Highly toxic by ingestion.	Harmful if ingested or inhaled.[2]	LDLo (mouse, oral): 120 mg/kg[6]

Experimental Protocols: Synthesis

The synthesis of these alkaline earth metal thiocyanates can be achieved through several methods. Below are representative protocols for the synthesis of barium and calcium thiocyanate.

Synthesis of Barium Thiocyanate

A common laboratory-scale synthesis of **barium thiocyanate** involves the reaction of barium hydroxide with ammonium thiocyanate.[1][7]

Experimental Workflow: Synthesis of Barium Thiocyanate



Workflow for Barium Thiocyanate Synthesis Reactant Preparation Barium Hydroxide Octahydrate Ammonium Thiocyanate Reaction Mix Reactants in Flask 2 NH4SCN + Ba(OH)2 → Ba(SCN)2 + 2 NH3 + 2 H2O Boil to Evolve Ammonia Purification Filter Precipitate Neutralize with H2SO4/CO2 Filter BaCO3/BaSO4 Crystallization Concentrate Filtrate

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Barium Thiocyanate Trihydrate

Caption: Workflow for the synthesis of barium thiocyanate.



Protocol:

- Barium hydroxide octahydrate and ammonium thiocyanate are mixed in a flask.[7]
- The mixture is heated to boiling to drive off the ammonia gas produced.[7]
- The resulting solution is filtered to remove any initial precipitates.
- The filtrate is carefully neutralized, first with dilute sulfuric acid and then with carbon dioxide, to precipitate excess barium hydroxide as barium sulfate and barium carbonate.[7]
- The solution is filtered again to remove the precipitated barium salts.
- The clear filtrate is concentrated by heating and then cooled to induce crystallization of barium thiocyanate trihydrate.[7]
- The crystals are collected and dried. The anhydrous salt can be obtained by further dehydration.[7]

Synthesis of Calcium Thiocyanate

Calcium thiocyanate can be prepared by the reaction of calcium hydroxide with ammonium thiocyanate, similar to the barium salt, or by the reaction of calcium cyanide with sulfur.[8][9]

Protocol using Calcium Cyanide and Sulfur:

- Finely ground sulfur is slurried in water.[9]
- Calcium cyanide is added to the sulfur slurry. A small amount of heavy fuel oil can be added to prevent foaming.[9]
- The temperature of the mixture is raised to 80-100°C.[9]
- The resulting solution is filtered to remove insoluble materials. The filtrate contains calcium thiocyanate and sodium chloride (if present in the starting calcium cyanide).[9]
- The calcium thiocyanate can be isolated by evaporation and crystallization.





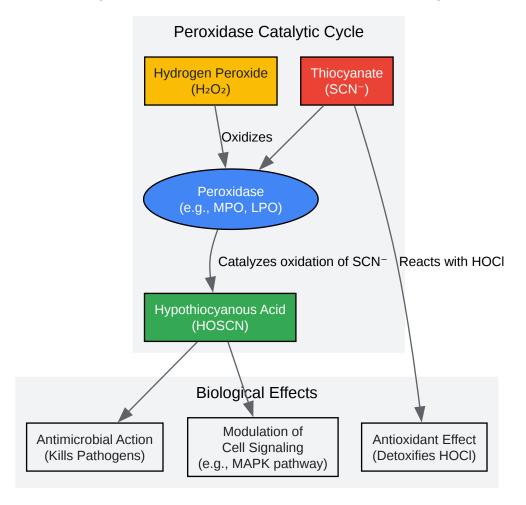
Biological Role of the Thiocyanate Anion

While barium, strontium, and calcium cations have their own distinct biological roles and toxicities, the shared thiocyanate anion (SCN⁻) is of particular interest in drug development and physiological research due to its involvement in mammalian host defense and antioxidant systems.[10][11]

The thiocyanate anion is a substrate for peroxidase enzymes, such as myeloperoxidase (MPO) and lactoperoxidase (LPO).[10][11] These enzymes catalyze the oxidation of thiocyanate by hydrogen peroxide to produce hypothiocyanous acid (HOSCN), a potent antimicrobial agent that is less damaging to host cells than other peroxidase-generated oxidants like hypochlorous acid (HOCl).[2][10] This pathway is a key component of the innate immune system in mucosal secretions.[11]

Thiocyanate-Peroxidase Signaling Pathway





Thiocyanate in Host Defense and Antioxidant Pathways

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Caption: Role of thiocyanate in peroxidase-mediated pathways.

This pathway highlights the potential for thiocyanate-containing compounds to modulate inflammatory responses and oxidative stress, making them relevant to the study of various diseases.[2][12]

Applications and Comparative Performance

The applications of these thiocyanates are largely dictated by the properties of both the cation and the anion.



- **Barium Thiocyanate**: Due to the toxicity of barium, its applications are limited. It has been used in dyeing textiles, in photography, and as a dispersing agent for cellulose.[1]
- Strontium Thiocyanate: Has niche applications in research and materials science, including as a reagent in analytical and coordination chemistry.[2]
- Calcium Thiocyanate: It is used as a solvent for cellulose and polyacrylates, in the
 manufacturing of acrylonitrile polymers, and for stiffening textiles.[5][13] It is also used in the
 production of dyes, pigments, pharmaceuticals, and insecticides.[13]

Direct comparative studies on the performance of these three thiocyanates in specific applications are scarce in the literature. The choice of which compound to use often depends on the desired solubility, the acceptable level of toxicity, and the specific role of the cation in the intended reaction or process. For biological applications, the lower toxicity of calcium and strontium salts makes them more suitable than the highly toxic barium salt.

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References

- 1. Barium thiocyanate Wikipedia [en.wikipedia.org]
- 2. Role of thiocyanate in the modulation of myeloperoxidase-derived oxidant induced damage to macrophages PMC [pmc.ncbi.nlm.nih.gov]
- 3. Inorganic Metal Thiocyanates PMC [pmc.ncbi.nlm.nih.gov]
- 4. CAS 2092-16-2: Calcium thiocyanate | CymitQuimica [cymitquimica.com]
- 5. fishersci.fr [fishersci.fr]
- 6. Calcium thiocyanate | 2092-16-2 [chemicalbook.com]
- 7. sciencemadness.org [sciencemadness.org]
- 8. US2424983A Production of thiocyanates Google Patents [patents.google.com]
- 9. US2274456A Method of making calcium thiocyanate Google Patents [patents.google.com]



- 10. THIOCYANATE: A potentially useful therapeutic agent with host defense and antioxidant properties PMC [pmc.ncbi.nlm.nih.gov]
- 11. Biochemical Mechanisms and Therapeutic Potential of the Pseudohalide Thiocyanate in Human Health PMC [pmc.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. marcorubber.com [marcorubber.com]
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